The Biological Versatility of the Piperidine Scaffold: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Tert-butyl 4-(aminomethyl)-4-methylpiperidine-1-carboxylate*
CAS No.:	*236406-22-7*
Cat. No.:	*B1290767*

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For Researchers, Scientists, and Drug Development Professionals

The piperidine ring, a simple six-membered nitrogen-containing heterocycle, stands as a "privileged scaffold" in medicinal chemistry. Its frequent appearance in a wide array of FDA-approved drugs and biologically active natural products is a testament to its remarkable versatility and favorable pharmacological properties. This technical guide provides a comprehensive exploration of the diverse biological activities of piperidine derivatives, with a focus on their anticancer, antiviral, antimicrobial, and neuroprotective properties. Detailed experimental protocols, quantitative data, and visualizations of key signaling pathways are presented to serve as a valuable resource for researchers engaged in the discovery and development of novel piperidine-based therapeutics.

Anticancer Activity of Piperidine Derivatives

Piperidine derivatives have emerged as a significant class of anticancer agents, exhibiting a multitude of mechanisms to combat cancer cell proliferation and survival. These mechanisms

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include the modulation of critical signaling pathways, induction of apoptosis, and direct interaction with cellular macromolecules.

Quantitative Anticancer Activity Data

The in vitro cytotoxic activity of various piperidine derivatives against a range of human cancer cell lines is summarized below. The half-maximal inhibitory concentration (IC50) and growth inhibitory concentration (GI50) values provide a quantitative measure of their potency.

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Derivative	Cancer Cell Line	Cell Type	IC50 / GI50 (μM)	Reference
DTPEP	MCF-7	Breast (ER+)	0.8 ± 0.04	[1]
MDA-MB-231	Breast (ER-)	1.2 ± 0.12	[1]	
Compound 17a	PC3	Prostate	0.81	[1]
MGC803	Gastric	1.09	[1]	
MCF-7	Breast	1.30	[1]	
Compound 16	786-0	Kidney	0.4 (GI50, μg/mL)	
HT29	Colon	4.1 (GI50, μg/mL)		
NCI/ADR-RES	Ovarian (Resistant)	17.5 (GI50, μg/mL)		
PC-3	Prostate	<25 (GI50, μg/mL)		
Furan-pyrazole piperidine derivatives	OVCAR-8	Ovarian	0.1 - 15.8	
HCT116	Colon	0.1 - 15.8		
8d (diarylpiperidinone-naphthoquinone hybrid)	SW480	Colon	0.26 - 0.67	[2]
MDA-MB-231	Breast	0.26 - 0.67	[2]	
A549	Lung	0.26 - 0.67	[2]	
A549/DDP	Lung (Cisplatin-resistant)	0.26 - 0.67	[2]	

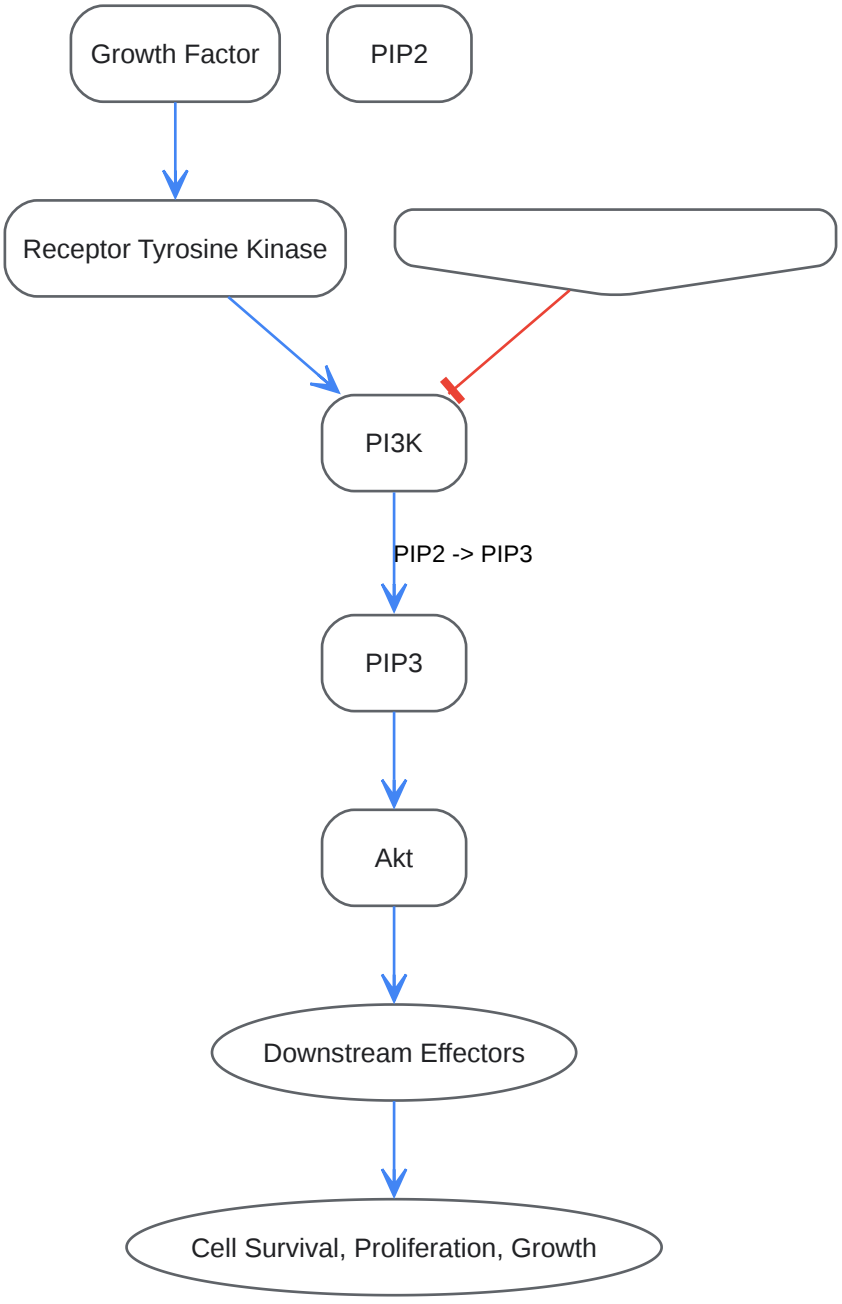
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Key Signaling Pathways Targeted by Anticancer Piperidine Derivatives

Several crucial signaling pathways involved in cancer progression are modulated by piperidine derivatives.

- PI3K/Akt Signaling Pathway: This pathway is a central regulator of cell growth, proliferation, and survival.[3] Many piperidine-containing drugs function by inhibiting components of this pathway.[3] For instance, the piperidine derivative DTPEP has been shown to inhibit the PI3K/Akt signaling pathway in breast cancer cells by down-regulating the phosphorylation of PI3K and Akt.[4]

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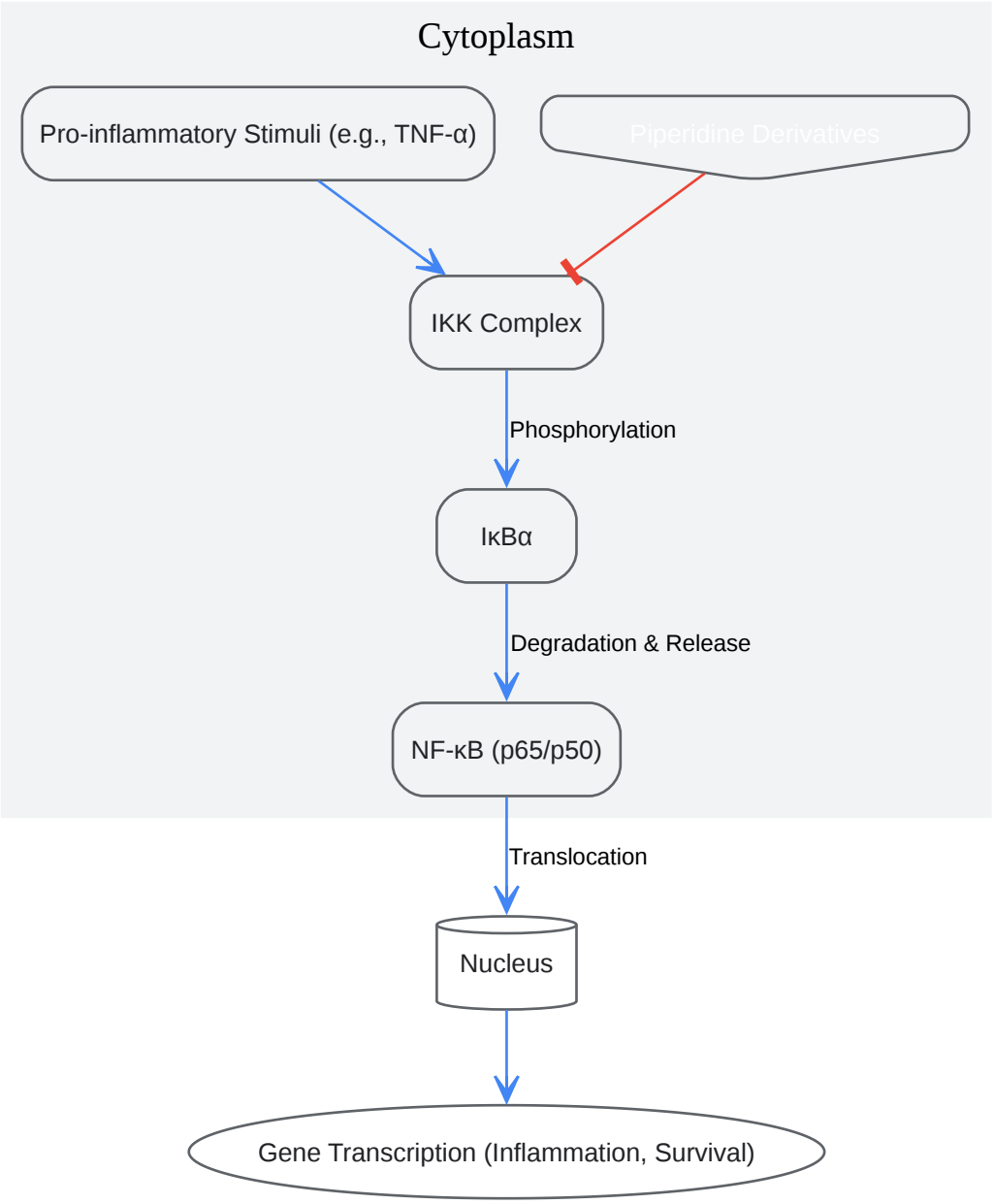


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PI3K/Akt signaling pathway and the inhibitory action of piperidine derivatives.

- NF-κB Signaling Pathway: The transcription factor NF-κB plays a pivotal role in the inflammatory response and cancer by regulating the expression of pro-inflammatory and survival genes.[5] Certain piperidine derivatives, such as the curcumin analog EF24, directly inhibit IκB kinase (IKK), preventing the activation of NF-κB.[6]

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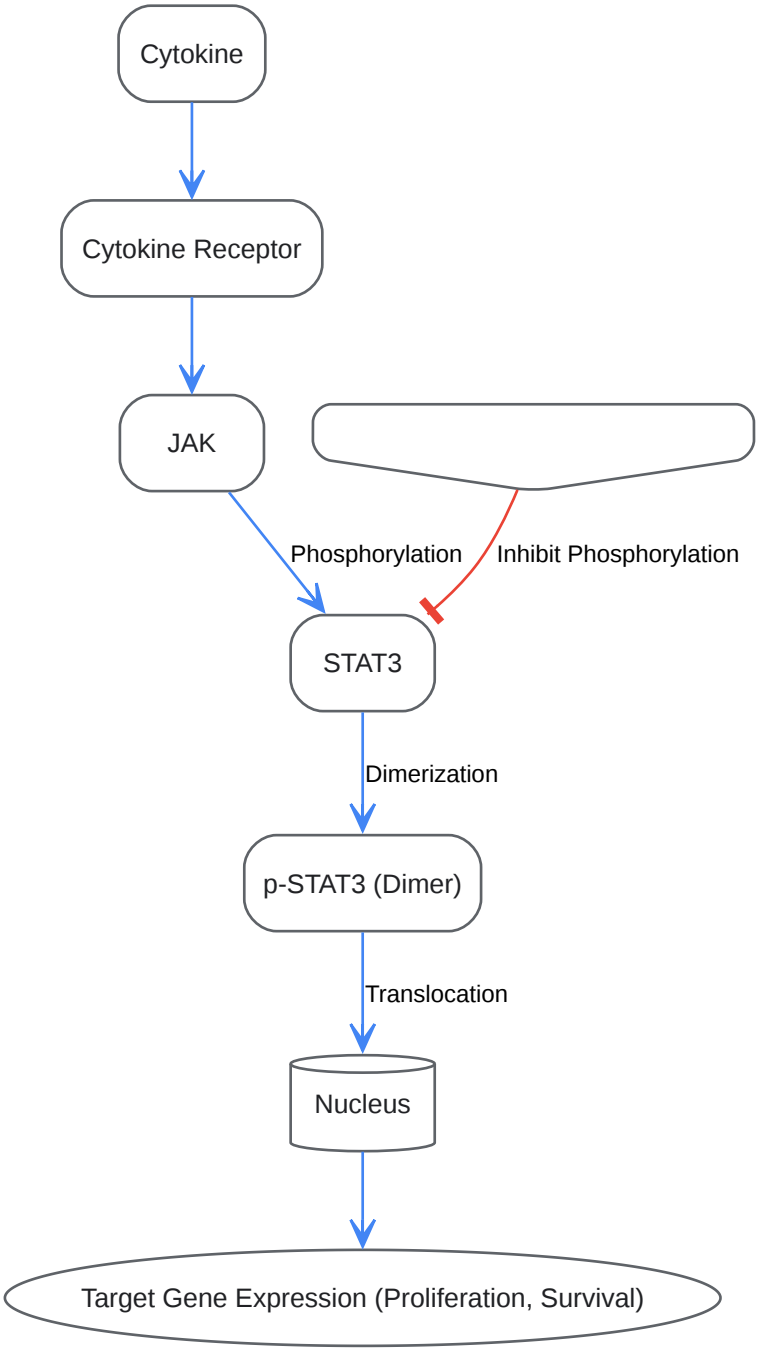


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Inhibition of the NF-κB signaling pathway by piperidine derivatives.

- STAT3 Signaling Pathway: Signal transducer and activator of transcription 3 (STAT3) is a transcription factor that has been identified as a promising drug target for cancer therapy, including triple-negative breast cancer.[7] Naphthoquinone-furopiperidine derivatives have been developed as novel STAT3 inhibitors.[7]

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STAT3 signaling pathway and its inhibition by piperidine derivatives.

Experimental Protocol: MTT Assay for Cytotoxicity

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method used to assess cell viability.

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Principle: In living cells, mitochondrial dehydrogenases reduce the yellow tetrazolium salt MTT to purple formazan crystals. The amount of formazan produced is directly proportional to the number of viable cells.

Materials:

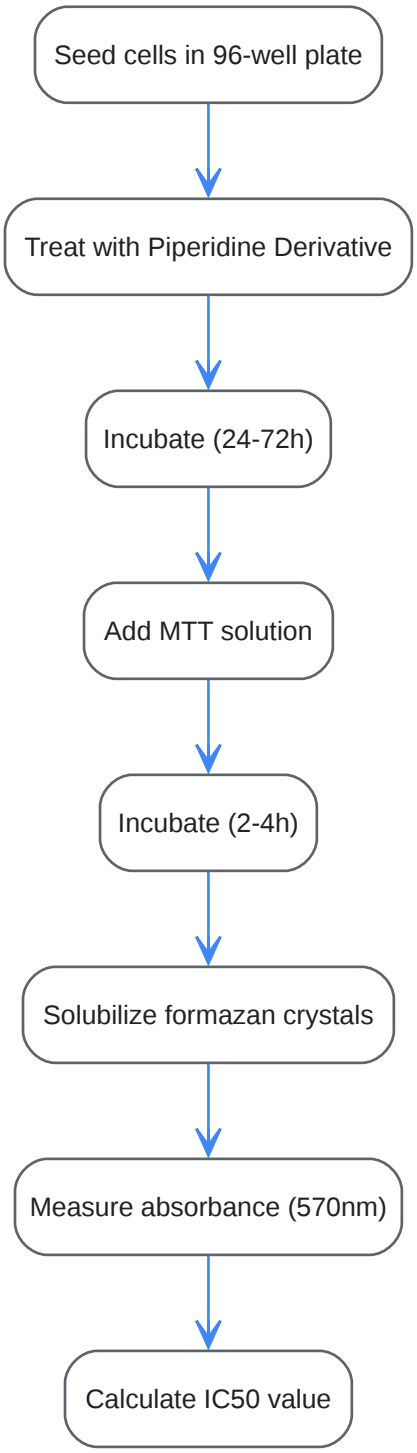
- Cancer cell line of interest
- Complete culture medium
- Piperidine derivative (test compound)
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO, or 10% SDS in 0.01 M HCl)
- 96-well plates
- Microplate reader

Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a predetermined optimal density and allow them to adhere overnight.
- Compound Treatment: Treat the cells with various concentrations of the piperidine derivative. Include a vehicle control (solvent used to dissolve the compound) and a negative control (untreated cells).
- Incubation: Incubate the plate for a specified period (e.g., 24, 48, or 72 hours) at 37°C in a humidified CO2 incubator.
- MTT Addition: Add MTT solution to each well and incubate for 2-4 hours.
- Formazan Solubilization: Carefully remove the medium and add the solubilization solution to dissolve the formazan crystals.

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- Absorbance Measurement: Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 or GI50 values.



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General workflow for the MTT assay.

Antiviral and Antimicrobial Activities

The piperidine scaffold is a key component in a number of antiviral and antimicrobial agents, demonstrating its importance in combating infectious diseases.

Antiviral Activity

Piperidine derivatives have shown promise as potent antiviral agents, targeting various stages of the viral life cycle.

Derivative Class	Virus	Activity/Potency	Reference
Piperidine-substituted Purines	HIV-1	Potent inhibitory activity	[8]
Influenza A/H1N1	Significant potency, EC50 lower than ribavirin	[8]	
Piperidine-4-carboxamides	HIV-1	CCR5 inhibitory activity, IC50 = 25.53 nM (compound 16i)	[9]
Piperidine-based derivatives	Influenza virus	Excellent inhibitory activity, EC50 as low as 0.05 µM	[10]

Antimicrobial Activity

A variety of piperidine derivatives have been synthesized and evaluated for their activity against bacterial and fungal pathogens.

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Derivative Class	Microorganism	Activity/Potency	Reference
Piperidin-4-one derivatives with thiosemicarbazone moiety	Staphylococcus aureus, E. coli, Bacillus subtilis	Good activity compared to ampicillin	[11]
M. gypseum, M. canis, T. mentagrophytes, T. rubrum, C. albicans	Active against all tested fungi	[11]	
2-hydroxypyrrolidine/piperidine derivatives	E. coli, K. pneumoniae	Potent antimicrobial activity	[2]

Experimental Protocol: Antimicrobial Susceptibility Testing (Disk Diffusion Method)

The disk diffusion method is a widely used technique to assess the antimicrobial activity of chemical substances.

Principle: A filter paper disc impregnated with the test compound is placed on an agar plate that has been uniformly inoculated with a test microorganism. The compound diffuses from the disc into the agar. If the compound is effective in inhibiting the growth of the microorganism, a clear zone of inhibition will be observed around the disc.

Materials:

- Test microorganism (bacterial or fungal strain)
- Appropriate agar medium (e.g., Mueller-Hinton agar for bacteria)
- Sterile filter paper discs
- Piperidine derivative (test compound)
- Positive control (standard antibiotic)

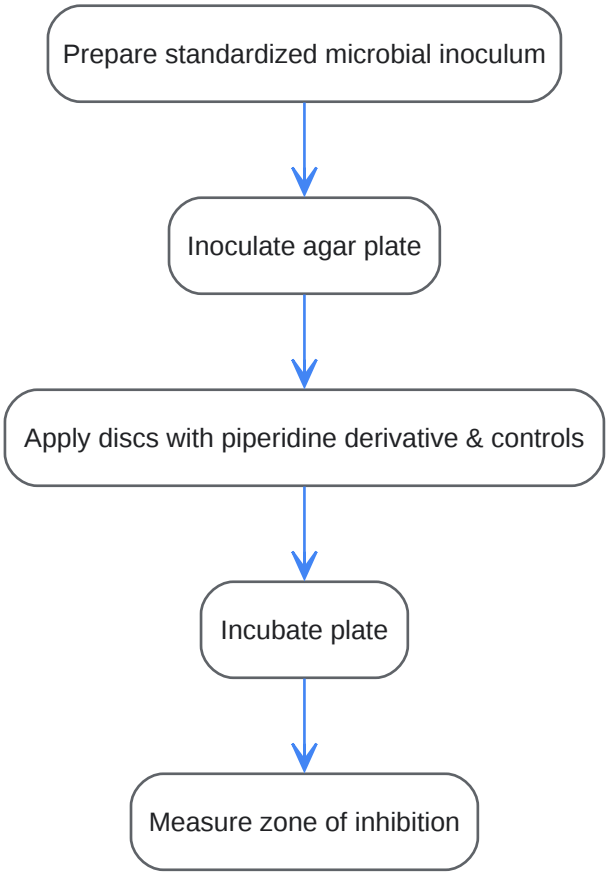
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- Negative control (solvent)
- Sterile swabs
- Petri dishes

Procedure:

- Inoculum Preparation: Prepare a standardized suspension of the test microorganism.
- Plate Inoculation: Uniformly spread the microbial suspension over the surface of the agar plate using a sterile swab.
- Disc Application: Aseptically place sterile filter paper discs impregnated with the test compound, positive control, and negative control onto the inoculated agar surface.
- Incubation: Incubate the plates under appropriate conditions (e.g., 37°C for 24 hours for bacteria).
- Zone of Inhibition Measurement: Measure the diameter of the clear zone of inhibition around each disc in millimeters.

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Workflow for the antimicrobial disk diffusion assay.

Neuroprotective Effects of Piperidine Derivatives

Piperidine derivatives have demonstrated significant potential in the treatment of neurodegenerative disorders, primarily through their neuroprotective effects.

Key Mechanisms of Neuroprotection

- Acetylcholinesterase (AChE) Inhibition: Inhibition of AChE, the enzyme that breaks down the neurotransmitter acetylcholine, is a key therapeutic strategy for Alzheimer's disease.[12] Numerous piperidine derivatives have been developed as potent AChE inhibitors.[13][14]

- Neuroprotection against Oxidative Stress: Some piperidine derivatives can protect neuronal cells from oxidative stress-induced damage. For example, certain derivatives have been shown to protect SH-SY5Y neuroblastoma cells from cytotoxicity induced by toxins like 6-hydroxydopamine (6-OHDA).

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Quantitative Neuroprotective Activity Data

Derivative	Target/Model	Activity/Potency	Reference
1-benzyl-4-[2-(N-[4'-(benzylsulfonyl) benzoyl]-N-methylamino]ethyl]piperidine hydrochloride (21)	Acetylcholinesterase (AChE)	IC50 = 0.56 nM	[13]
1-benzyl-4-[(5,6-dimethoxy-1-oxoindan-2-yl)methyl]piperidine (13e)	Acetylcholinesterase (AChE)	IC50 = 5.7 nM	[14]
Benzamide derivative 5d	Acetylcholinesterase (AChE)	IC50 = 13 ± 2.1 nM	[15]

Experimental Protocol: Assessing Neuroprotection in SH-SY5Y Cells

The human neuroblastoma SH-SY5Y cell line is a widely used in vitro model for studying neurodegenerative diseases.

Principle: The ability of a compound to protect SH-SY5Y cells from a neurotoxin-induced cell death is evaluated. Cell viability is typically assessed using the MTT assay.

Materials:

- SH-SY5Y cells
- Cell culture medium
- Piperidine derivative (test compound)
- Neurotoxin (e.g., 6-hydroxydopamine (6-OHDA) or H2O2)

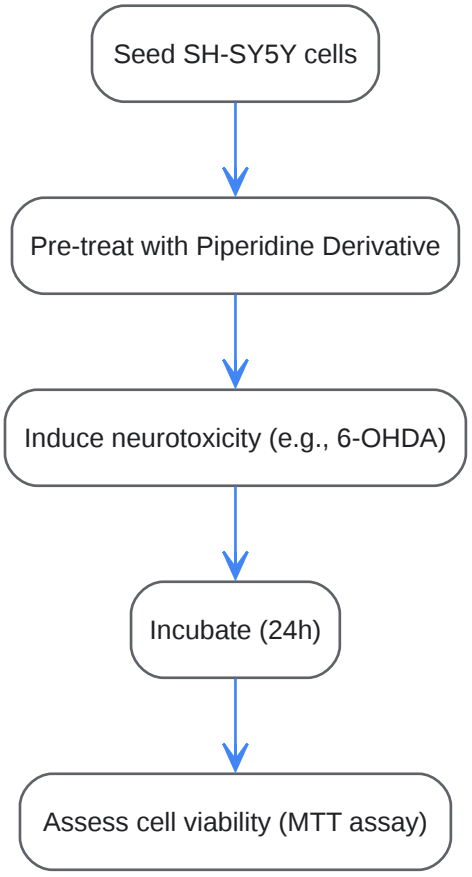
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- MTT assay reagents
- 96-well plates

Procedure:

- Cell Culture: Culture SH-SY5Y cells in appropriate medium.
- Cell Seeding: Seed cells into 96-well plates and allow them to attach.
- Pre-treatment: Pre-treat the cells with various concentrations of the piperidine derivative for a specified time (e.g., 2 hours).
- Neurotoxin Induction: Induce neurotoxicity by adding the neurotoxin (e.g., 6-OHDA) to the wells. Include control wells (vehicle only, and neurotoxin only).
- Incubation: Incubate the plates for 24 hours.
- Cell Viability Assessment: Perform the MTT assay as described previously to determine cell viability.

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Workflow for assessing the neuroprotective effects of piperidine derivatives.

Other Notable Biological Activities

The therapeutic potential of piperidine derivatives extends beyond the areas detailed above, encompassing anti-inflammatory and antidiabetic activities.

- Anti-inflammatory Activity: Piperidine derivatives can exert anti-inflammatory effects through mechanisms such as the inhibition of the NF-κB signaling pathway, which is a central regulator of inflammation.[5]

- Antidiabetic Activity: Several piperidine derivatives have been investigated as potential antidiabetic agents. For example, some derivatives have shown inhibitory activity against α-amylase, an enzyme involved in carbohydrate digestion.[11] The well-known antidiabetic drug alogliptin, a DPP-4 inhibitor, also contains a piperidine moiety.[11]

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Conclusion

The piperidine scaffold is undeniably a cornerstone in the field of medicinal chemistry, offering a versatile platform for the design and development of novel therapeutic agents with a broad spectrum of biological activities. The examples and data presented in this technical guide highlight the significant contributions of piperidine derivatives to the fields of oncology, infectious disease, and neuropharmacology. The continued exploration of the structure-activity relationships of this remarkable heterocyclic ring system holds immense promise for the discovery of next-generation medicines to address a wide range of human diseases.

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